

Fusaricidin A: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Fusaricidin A*

Cat. No.: *B1259913*

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Abstract

Fusaricidin A, a potent cyclic depsipeptide antibiotic produced by various strains of *Paenibacillus polymyxa*, has garnered significant attention for its broad-spectrum antifungal and antibacterial activities. This document provides an in-depth technical overview of **Fusaricidin A**, encompassing its physicochemical properties, biosynthesis, and mechanism of action. Detailed experimental protocols for its production, isolation, characterization, and bioactivity assessment are presented to facilitate further research and development. Furthermore, key signaling pathways regulating its biosynthesis are illustrated to provide a comprehensive understanding of its molecular biology.

Physicochemical Properties of Fusaricidin A

Fusaricidin A is a hexadepsipeptide characterized by a unique 15-guanidino-3-hydroxypentadecanoic acid side chain.^{[1][2]} Its molecular structure and properties are summarized in the table below.

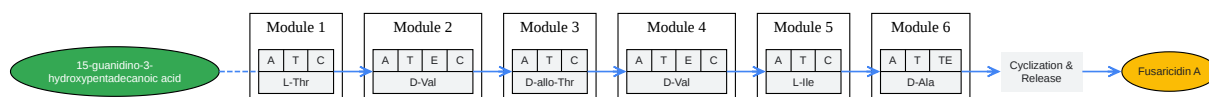
Property	Value	Source
Molecular Formula	C41H74N10O11	[1][3]
Molecular Weight	883.1 g/mol	[1]
IUPAC Name	N-[(3R,6R,9R,12S,15R,18S,19R)-6-(2-amino-2-oxoethyl)-9-[(1R)-1-hydroxyethyl]-3,19-dimethyl-2,5,8,11,14,17-hexaoxo-12,15-di(propan-2-yl)-1-oxa-4,7,10,13,16-pentazacyclononadec-18-yl]-15-(diaminomethylideneamino)-3-hydroxypentadecanamide	[1][3]
Structure	Cyclic hexadepsipeptide	[1][4]
Amino Acid Composition	Contains L-threonine, D-valine, D-allo-threonine, D-valine, L-isoleucine, and D-alanine	[1]
Source Organism	Paenibacillus polymyxa (formerly Bacillus polymyxa)	[1][5]

Biosynthesis and Regulation

The biosynthesis of **Fusaricidin A** is a complex process mediated by a non-ribosomal peptide synthetase (NRPS) encoded by the *fusA* gene.[4] This large enzyme consists of six modules, each responsible for the incorporation of a specific amino acid into the growing peptide chain.

Fusaricidin A Biosynthesis Workflow

The biosynthesis of fusaricidin by the *FusA* synthetase follows a modular assembly line logic. Each module performs a series of enzymatic reactions to add one amino acid to the growing peptide chain.

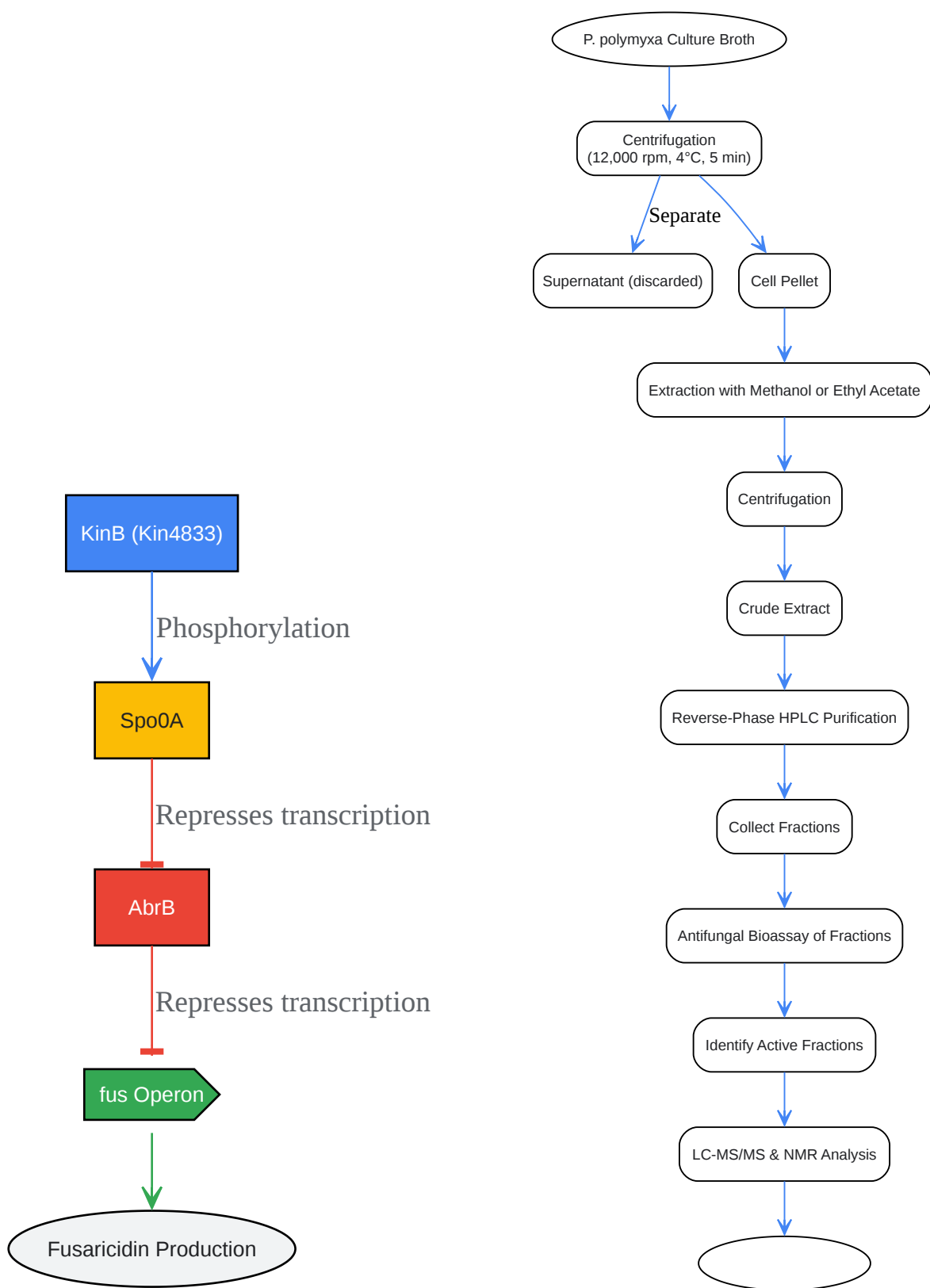


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Fusaricidin A biosynthesis by the NRPS machinery.

Regulatory Signaling Pathway

The production of fusaricidin in *P. polymyxa* is intricately linked to sporulation and is regulated by a KinB-Spo0A-AbrB signaling pathway.^{[5][6]}

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References

- 1. Fusaricidin A, a new depsipeptide antibiotic produced by *Bacillus polymyxa* KT-8. Taxonomy, fermentation, isolation, structure elucidation and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fusaricidin Produced by *Paenibacillus polymyxa* WLY78 Induces Systemic Resistance against Fusarium Wilt of Cucumber - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Structure modification of an antibiotic: by engineering the fusaricidin bio-synthetase A in *Paenibacillus polymyxa* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Structure modification of an antibiotic: by engineering the fusaricidin bio-synthetase A in *Paenibacillus polymyxa* [frontiersin.org]
- 5. cabidigitallibrary.org [cabidigitallibrary.org]
- 6. Fusaricidin Biosynthesis Is Controlled via a KinB-Spo0A-AbrB Signal Pathway in *Paenibacillus polymyxa* WLY78 - PubMed [pubmed.ncbi.nlm.nih.gov]
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